

Personal protective equipment for handling Calcium iodide, hexahydrate

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Compound of Interest

Compound Name: Calcium iodide, hexahydrate

Cat. No.: B161461

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Essential Safety and Handling Guide for Calcium Iodide, Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Calcium iodide, hexahydrate**. Following these procedures is critical for ensuring laboratory safety and maintaining the integrity of your work.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) is the most critical step in safely handling **Calcium iodide, hexahydrate**. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Standards & Remarks
Eye/Face Protection	Chemical safety goggles or a face shield.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [1]
Skin Protection	Chemical-resistant gloves (Nitrile or Latex recommended). A lab coat or chemical-resistant apron should also be worn.	Nitrile and Latex gloves are recommended for handling iodine and its compounds. [2] Always inspect gloves for tears or punctures before use.
Respiratory Protection	Generally not required in a well-ventilated area. If dust is generated or if occupational exposure limits are exceeded, a dust mask (N95 or P1) or a full-face respirator should be used.	Refer to OSHA 29 CFR 1910.134 or European Standard EN 149 for respirator regulations.

Occupational Exposure Limits

Adherence to occupational exposure limits is crucial for preventing overexposure.

Organization	Limit	Notes
ACGIH	TLV: 0.01 ppm (for Iodides)	Time-Weighted Average (TWA)
NIOSH	REL: 0.1 ppm (for Iodine)	Recommended Exposure Limit (REL)

Operational Plan for Handling Calcium Iodide, Hexahydrate

Follow this step-by-step guide for the safe handling of **Calcium iodide, hexahydrate** in a laboratory setting.

Preparation

- Ventilation: Ensure you are working in a well-ventilated area, preferably within a chemical fume hood.
- PPE: Put on all required personal protective equipment as detailed in the table above.
- Emergency Equipment: Locate the nearest eyewash station and safety shower before you begin.
- Spill Kit: Have a spill kit readily available.

Handling

- Avoid Dust Formation: Handle the compound gently to avoid generating dust.
- Portioning: If transferring the solid, use a spatula or scoop. Avoid pouring, which can create dust.
- Hygroscopic and Light Sensitive: **Calcium iodide, hexahydrate** is hygroscopic and light-sensitive. Keep the container tightly sealed when not in use and store it in a cool, dry, and dark place.
- Avoid Incompatibilities: Keep away from strong oxidizing agents.

Post-Handling

- Decontamination: Clean all equipment and the work area thoroughly after use.
- Hand Washing: Wash your hands thoroughly with soap and water after removing your gloves.
- Storage: Return the chemical to its designated storage area, ensuring the container is properly sealed.

Disposal Plan

Proper disposal of **Calcium iodide, hexahydrate** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Collect any unused **Calcium iodide, hexahydrate** and contaminated disposable materials (e.g., gloves, weighing paper) in a designated, labeled hazardous waste container.
- Aqueous Solutions: Collect any solutions containing **Calcium iodide, hexahydrate** in a separate, labeled hazardous waste container. Do not pour down the drain.

Labeling

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Calcium iodide, hexahydrate**".

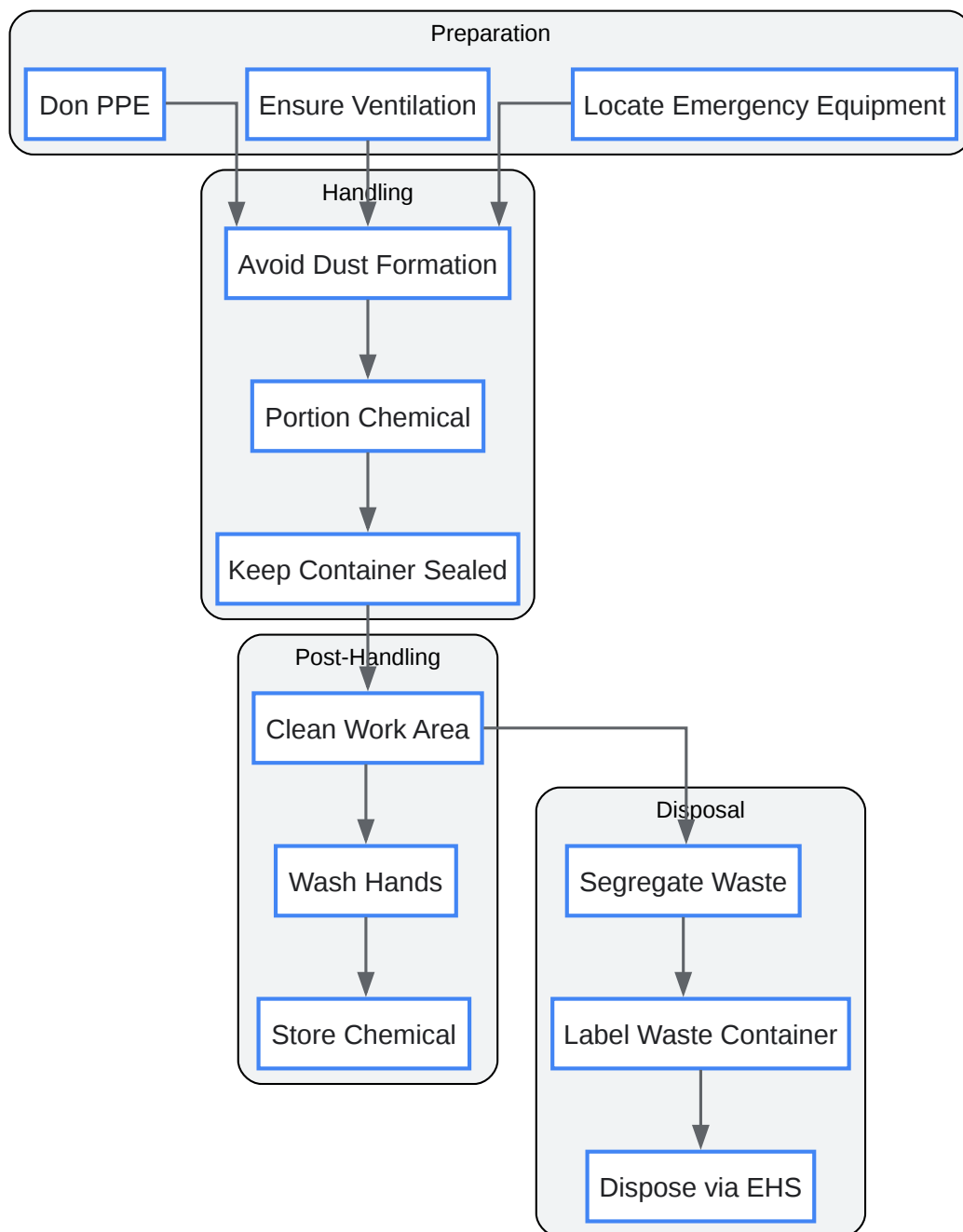
Storage of Waste

- Store waste containers in a designated, secure area away from incompatible materials.

Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)[\[4\]](#)

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Calcium iodide, hexahydrate**.

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